

Cefcapene Pivoxil Hydrochloride Hydrate stability under acidic and oxidative stress

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Compound of Interest		
Compound Name:	Cefcapene Pivoxil Hydrochloride Hydrate	
Cat. No.:	B211295	Get Quote

Technical Support Center: Cefcapene Pivoxil Hydrochloride Hydrate Stability

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Cefcapene Pivoxil Hydrochloride Hydrate**. The following information addresses common issues encountered during stability studies under acidic and oxidative stress conditions.

Frequently Asked Questions (FAQs)

Q1: How stable is **Cefcapene Pivoxil Hydrochloride Hydrate** under acidic conditions?

A1: **Cefcapene Pivoxil Hydrochloride Hydrate** is susceptible to degradation under acidic conditions, particularly at elevated temperatures. At room temperature, it is relatively resistant to acidic hydrolysis. However, significant degradation occurs when exposed to acidic solutions at higher temperatures. For instance, in a 0.5 mol L⁻¹ HCl solution at 363 K (90°C), approximately 56.4% of the drug degrades after 240 minutes.[1]

Q2: What are the typical conditions for conducting acidic stress testing on this compound?

A2: A common protocol for acidic stress testing involves dissolving **Cefcapene Pivoxil Hydrochloride Hydrate** in a hydrochloric acid solution (e.g., 0.3 to 0.5 mol L^{-1}) and incubating



at an elevated temperature, such as 363 K (90°C).[1] The ionic strength of the solution can be adjusted to 0.5 mol L^{-1} with a sodium chloride solution.[1] Samples are typically taken at specific time intervals, cooled immediately, and analyzed.

Q3: How does Cefcapene Pivoxil Hydrochloride Hydrate behave under oxidative stress?

A3: The compound is fairly resistant to oxidative stress at room temperature.[1] To induce and observe degradation within a reasonable timeframe, experiments are often conducted at elevated temperatures in the presence of an oxidizing agent like hydrogen peroxide (H₂O₂).

Q4: What are the recommended conditions for oxidative stress testing?

A4: For oxidative stress testing, a typical procedure involves dissolving the compound in a solution of hydrogen peroxide (e.g., $30\% \ H_2O_2$) and maintaining it at an elevated temperature, for instance, $343 \ K \ (70^{\circ}C).[1]$

Q5: What analytical method is suitable for monitoring the stability of **Cefcapene Pivoxil Hydrochloride Hydrate**?

A5: A stability-indicating High-Performance Liquid Chromatography (HPLC) method is recommended. A validated isocratic RP-HPLC method has been reported, which can separate the parent drug from its degradation products.[1][2][3]

Troubleshooting Guides

Problem 1: Inconsistent or unexpected degradation results in acidic stress studies.

- Possible Cause 1: Temperature Fluctuation.
 - Troubleshooting: Ensure the heating apparatus (e.g., water bath, heating block) maintains
 a stable and uniform temperature throughout the experiment. Use a calibrated
 thermometer to verify the temperature.
- Possible Cause 2: Inaccurate Acid Concentration.
 - Troubleshooting: Prepare fresh acidic solutions for each experiment and verify the concentration by titration.



- Possible Cause 3: Sample Precipitation.
 - Troubleshooting: Cefcapene Pivoxil Hydrochloride Hydrate has limited solubility in aqueous solutions. Ensure complete dissolution at the start of the experiment. If precipitation is observed during the study, consider using a co-solvent if it does not interfere with the degradation kinetics or analysis. Note that precipitation in alkaline solutions has been reported, making degradation rate estimation difficult under those conditions.[1]

Problem 2: Low or no degradation observed under oxidative stress conditions.

- Possible Cause 1: Insufficient Stress.
 - Troubleshooting: As the compound is relatively stable to oxidation at room temperature, increasing the temperature is necessary to accelerate degradation.[1] If degradation is still minimal, consider increasing the concentration of the oxidizing agent or the duration of the experiment.
- Possible Cause 2: Degradation of the Oxidizing Agent.
 - \circ Troubleshooting: Hydrogen peroxide can decompose over time. Use a fresh, properly stored solution of H₂O₂ for your experiments.

Problem 3: Poor separation of degradation products from the parent peak in HPLC analysis.

- Possible Cause 1: Inappropriate HPLC Method.
 - Troubleshooting: Verify that the HPLC method is a validated stability-indicating method.
 Key parameters to check are the column type (e.g., Lichrospher RP-18), mobile phase composition (e.g., a mixture of acetonitrile and a buffered aqueous phase), flow rate, and detection wavelength (e.g., 270 nm).[1][2][3]
- Possible Cause 2: Column Degradation.
 - Troubleshooting: HPLC columns have a finite lifetime. If peak shape and resolution deteriorate, replace the column.



- Possible Cause 3: Co-elution of Degradation Products.
 - Troubleshooting: If degradation products are not well-resolved, method optimization may be necessary. This could involve adjusting the mobile phase composition (e.g., organic solvent ratio, pH), changing the column, or using a gradient elution.

Data Presentation

Table 1: Summary of Forced Degradation Studies of **Cefcapene Pivoxil Hydrochloride Hydrate**

Stress Condition	Reagent/Pa rameter	Temperatur e	Duration	Degradatio n (%)	Main Degradatio n Product Retention Times (min)
Acidic Hydrolysis	0.5 mol L ⁻¹ HCl	363 K (90°C)	240 min	56.4%	1.57 and 2.53
Oxidative Stress	30% H2O2	343 K (70°C)	-	Significant degradation	Same as acidic hydrolysis

Data extracted from Zalewski et al. (2013).[1]

Experimental Protocols

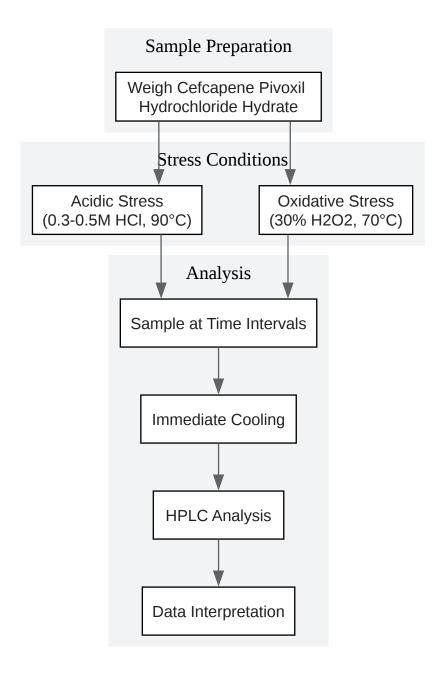
- 1. Acidic Degradation Study
- Accurately weigh 10 mg of Cefcapene Pivoxil Hydrochloride Hydrate.
- Dissolve the substance in 50 mL of 0.3 mol L⁻¹ hydrochloric acid solution, which has been pre-heated to 363 K (90°C) in a stopped flask. The ionic strength of the solution should be adjusted to 0.5 mol L⁻¹ with a 4 mol L⁻¹ sodium chloride solution.[1]
- Maintain the flask at 363 K.



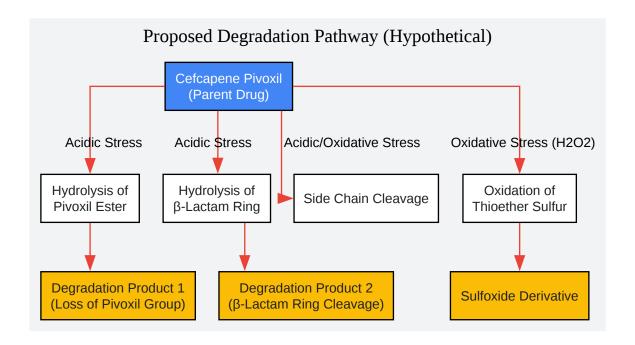
- At specified time intervals (e.g., 0, 30, 60, 120, 240 minutes), withdraw a 1 mL sample of the reaction solution.
- Immediately cool the sample in an ice-water bath to stop the degradation reaction.
- Analyze the samples using a validated stability-indicating HPLC method.
- 2. Oxidative Degradation Study
- Accurately weigh 10 mg of Cefcapene Pivoxil Hydrochloride Hydrate.
- Dissolve the substance in 50 mL of 30% hydrogen peroxide solution that has been equilibrated to 343 K (70°C) in a stopped flask.[1]
- Maintain the flask at 343 K.
- At predetermined time points, withdraw samples, cool them immediately, and analyze by HPLC.
- 3. HPLC Method for Analysis
- Column: Lichrospher RP-18 (250 mm × 4.6 mm, 5 μm)[1][2][3]
- Mobile Phase: A mixture of 45 volumes of acetonitrile and 55 volumes of a solution containing 10 mmol L⁻¹ citric acid and 18 mmol L⁻¹ potassium chloride.[1][2][3]
- Flow Rate: 1 mL min⁻¹[1][2][3]
- Detection Wavelength: 270 nm[1][2][3]
- Temperature: 30 °C[1][2][3]
- Retention Time of Cefcapene Pivoxil: Approximately 3.84 minutes.[1]

Visualizations









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References

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